

Application Notes: Protocol for Wool Dyeing with Mordant Orange 6

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dyeing of wool fibers using C.I. **Mordant Orange 6**. This synthetic azo dye is a chrome dye, which necessitates a mordanting step with a chromium salt to form a stable, light- and wash-fast color complex within the wool fiber. The following protocol is based on the after-chrome dyeing method, a common industrial practice for this class of dyes.

Introduction

C.I. **Mordant Orange 6** (C.I. 26520) is an acid mordant dye primarily used for dyeing protein fibers such as wool, silk, and nylon. Its application results in a brilliant orange hue with good fastness properties, making it suitable for various textile applications, including loose wool, tops, and yarn. The dyeing process involves the initial application of the acid dye to the wool, followed by a post-treatment with a chromium salt, typically potassium dichromate, which acts as the mordant. This process fixes the dye to the fiber through the formation of a coordination complex.

Materials and Reagents



Material/Reagent	Grade	Purpose
Wool Yarn/Fabric	Scoured	Substrate for dyeing
C.I. Mordant Orange 6	-	Dyestuff
Acetic Acid (CH₃COOH)	Glacial	pH adjustment of the dyebath
Sodium Sulfate (Na ₂ SO ₄)	Anhydrous	Leveling agent
Potassium Dichromate (K ₂ Cr ₂ O ₇)	Analytical	Mordant
Formic Acid (HCOOH)	85%	Assistant in chroming
Non-ionic Wetting Agent	-	To ensure even wetting of wool

Experimental Protocols

The wool dyeing process with **Mordant Orange 6** using the after-chrome method can be divided into three main stages: pre-treatment of wool, dyeing, and post-mordanting (chroming).

Pre-treatment of Wool (Scouring)

Prior to dyeing, wool must be scoured to remove any natural grease, suint, and other impurities that could interfere with dye uptake.

Parameter	Value	Purpose
Scouring Agent	0.5 - 1.0 g/L non-ionic detergent	Removal of impurities
Sodium Carbonate (optional)	0.5 g/L	To aid in grease removal
Temperature	50 - 60°C	Optimal for scouring
Duration	20 - 30 minutes	To ensure thorough cleaning
Liquor Ratio	1:30	Ratio of wool weight to water volume

Protocol:



- Prepare the scouring bath with water, non-ionic detergent, and sodium carbonate (if used).
- Introduce the wool into the bath and slowly raise the temperature to 50-60°C.
- Maintain this temperature for 20-30 minutes with gentle agitation.
- Rinse the wool thoroughly with warm water, followed by a cold water rinse.
- Gently squeeze out excess water.

Dyeing

This stage involves the application of the **Mordant Orange 6** dye to the scoured wool.

Parameter	Value (% on weight of fiber - owf)
C.I. Mordant Orange 6	1.0 - 4.0%
Acetic Acid (80%)	2.0 - 4.0%
Sodium Sulfate	5.0 - 10.0%
Liquor Ratio	1:20 - 1:40
Initial Temperature	40°C
Rate of Temperature Rise	1 - 2°C/minute
Dyeing Temperature	100°C (Boil)
Dyeing Duration at Boil	45 - 60 minutes

Protocol:

- Set up a dyebath with the required amount of water and add the sodium sulfate and acetic acid.
- Introduce the wet, scoured wool into the dyebath at 40°C.
- Run the material for 10 minutes to ensure even wetting and pH distribution.



- Add the pre-dissolved **Mordant Orange 6** dye solution to the bath.
- Raise the temperature to boiling (100°C) at a rate of 1-2°C per minute.
- Maintain the boil for 45-60 minutes, with occasional gentle stirring to ensure even dyeing.

Post-Mordanting (Chroming)

After the initial dyeing, the mordant is applied to fix the dye.

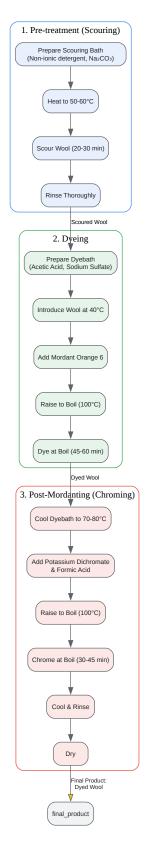
Parameter	Value (% on weight of fiber - owf)
Potassium Dichromate	0.5 - 2.0% (typically half the dye %)
Formic Acid (85%)	1.0 - 2.0%
Chroming Temperature	100°C (Boil)
Chroming Duration	30 - 45 minutes

Protocol:

- After the dyeing phase, cool the dyebath to approximately 70-80°C.
- Add the potassium dichromate to the bath and stir to dissolve.
- Slowly add the formic acid.
- Raise the temperature back to a boil (100°C).
- Continue boiling for 30-45 minutes to complete the chroming process.
- Turn off the heat and allow the bath to cool down slowly before rinsing the wool.
- Rinse the dyed wool thoroughly with warm water and then cold water until the water runs clear.
- Dry the wool at a moderate temperature, away from direct sunlight.



Experimental Workflow



Click to download full resolution via product page



Wool Dyeing Workflow with Mordant Orange 6

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle all chemicals, especially potassium dichromate (a known carcinogen and environmental hazard) and acids, in a well-ventilated area or under a fume hood.
- Dispose of all chemical waste according to institutional and local regulations. Due to the
 environmental toxicity of chromium, spent dyebaths and rinse waters require specialized
 treatment.
- To cite this document: BenchChem. [Application Notes: Protocol for Wool Dyeing with Mordant Orange 6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607250#protocol-for-using-mordant-orange-6-in-wool-dyeing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com